

Protolichesterinic Acid: A Comprehensive Technical Overview of its Chemical Properties

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Compound of Interest

Compound Name: Protolichesterinic acid

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Introduction

Protolichesterinic acid is a naturally occurring γ -lactone fatty acid found predominantly in various species of lichens, such as *Cetraria islandica* (Iceland moss) and *Usnea albopunctata*. [1][2] First isolated in the early 20th century, this compound has garnered significant scientific interest due to its diverse and potent biological activities, including antimicrobial, antifungal, anti-inflammatory, and anticancer properties. [1][3][4] Structurally, it features a lactone ring, a carboxylic acid group, and a long aliphatic side chain. [1] This technical guide provides an in-depth summary of the fundamental chemical properties of **protolichesterinic acid**, detailed experimental protocols for its characterization, and visualizations of relevant experimental workflows and biological pathways.

Core Chemical Properties

The fundamental chemical and physical properties of **protolichesterinic acid** are summarized in the table below, providing a quantitative overview for easy reference and comparison.

Property	Value	Source
IUPAC Name	(2S,3R)-4-methylidene-5-oxo-2-tridecyloxolane-3-carboxylic acid	[1][5][6]
Molecular Formula	C ₁₉ H ₃₂ O ₄	[1][5][6][7]
Molecular Weight	324.46 g/mol	[1][5][7]
Appearance	White to off-white crystalline solid; forms lustrous plates when recrystallized.	[1][7]
Melting Point	107.5 °C (225.5 °F)	[1]
Boiling Point	488.4 °C at 760 mmHg (Predicted)	[6]
Solubility	Readily soluble in cold ether and absolute alcohol.[1] Generally more soluble in organic solvents than in water. [3]	
Optical Rotation	(+)-enantiomer: [α] _D +12° (in chloroform) (-)-enantiomer: [α] _D -12° (in chloroform)	[1]
UV-Vis Spectroscopy	λ _{max} at 218 nm (in methanol)	[1]
Infrared (IR) Spectroscopy (KBr)	3450 cm ⁻¹ (Carboxylic acid O-H), 3050 cm ⁻¹ (Alkene C-H), 1720 cm ⁻¹ (Carbonyl C=O)	[1]
¹ H NMR Spectroscopy (CDCl ₃)	δ 0.68 ppm (terminal methyl group), δ 6.03 and 6.39 ppm (alkene protons)	[1]
¹³ C NMR Spectroscopy	δ 174.4 ppm (carboxylic acid), δ 168.2 ppm (lactone carbonyl), δ 132.6 and 125.9 ppm (alkene carbons)	[1]

CAS Number

493-46-9

[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols

Detailed methodologies are crucial for the replication of scientific findings. The following sections outline the protocols for key experiments related to the isolation, purification, and characterization of **protolichesterinic acid**.

Isolation and Purification of Protolichesterinic Acid from *Cetraria islandica*

A standard method for isolating **protolichesterinic acid** with high purity involves a two-step chromatographic process.[\[1\]](#)[\[2\]](#)[\[8\]](#)

- Soxhlet Extraction: The initial extraction is performed using petroleum ether in a Soxhlet apparatus to obtain a crude extract from the lichen thalli.[\[1\]](#)
- Size-Exclusion Chromatography: The crude extract is then subjected to size-exclusion chromatography.[\[1\]](#)[\[2\]](#)
 - Stationary Phase: Sephadex LH-20 resin.[\[1\]](#)[\[2\]](#)
 - Mobile Phase: A mixture of dichloromethane and acetone.[\[1\]](#)[\[8\]](#)
 - Purpose: This step separates **protolichesterinic acid** from other paraconic acids based on molecular size.[\[1\]](#)[\[2\]](#)
- Centrifugal Partition Chromatography (CPC): For final purification, CPC is employed.[\[1\]](#)[\[2\]](#)
 - Solvent System: A biphasic system of n-heptane, ethyl acetate, and acetonitrile.[\[1\]](#)
 - Outcome: This technique yields **protolichesterinic acid** with over 99% purity and a recovery rate exceeding 65%.[\[1\]](#)

Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC with UV detection is a validated method for the quantitative analysis of **protolichesterinic acid**.^[1]

- Column: A LiChrosorb RP-8 column is typically used.^[1]
- Mobile Phase: The specific mobile phase composition is optimized to achieve separation.
- Detection: UV detection is set at a wavelength appropriate for **protolichesterinic acid** (e.g., near its λ_{max} of 218 nm).^[1]
- Performance: This method allows for a rapid separation (within 3.7 minutes) and demonstrates excellent linearity in the concentration range of 0.125–2.5 $\mu\text{g/ml}$, with a detection limit of 1 nanogram.^[1] The high precision (0.78% relative standard deviation) and good recovery rate (90%) make it suitable for accurate quantification in biological samples.^[1]

Melting Point Determination

The melting point is a critical physical property for assessing the purity of a crystalline solid.^[9]

- Sample Preparation: A small amount of the dried, purified **protolichesterinic acid** is packed into a capillary tube.^{[10][11]}
- Apparatus: A standard melting point apparatus (e.g., Mel-Temp or Thiele tube) is used.^{[9][12]}
- Procedure:
 - A preliminary rapid heating is performed to determine an approximate melting point.^[9]
 - For an accurate measurement, a fresh sample is heated slowly, at a rate of about 1-2 $^{\circ}\text{C}$ per minute, near the expected melting point.^{[9][13]}
 - The temperature at which the substance begins to melt and the temperature at which it completely liquefies are recorded as the melting point range.^[9] A narrow range (0.5-1.0 $^{\circ}\text{C}$) is indicative of high purity.^[9]

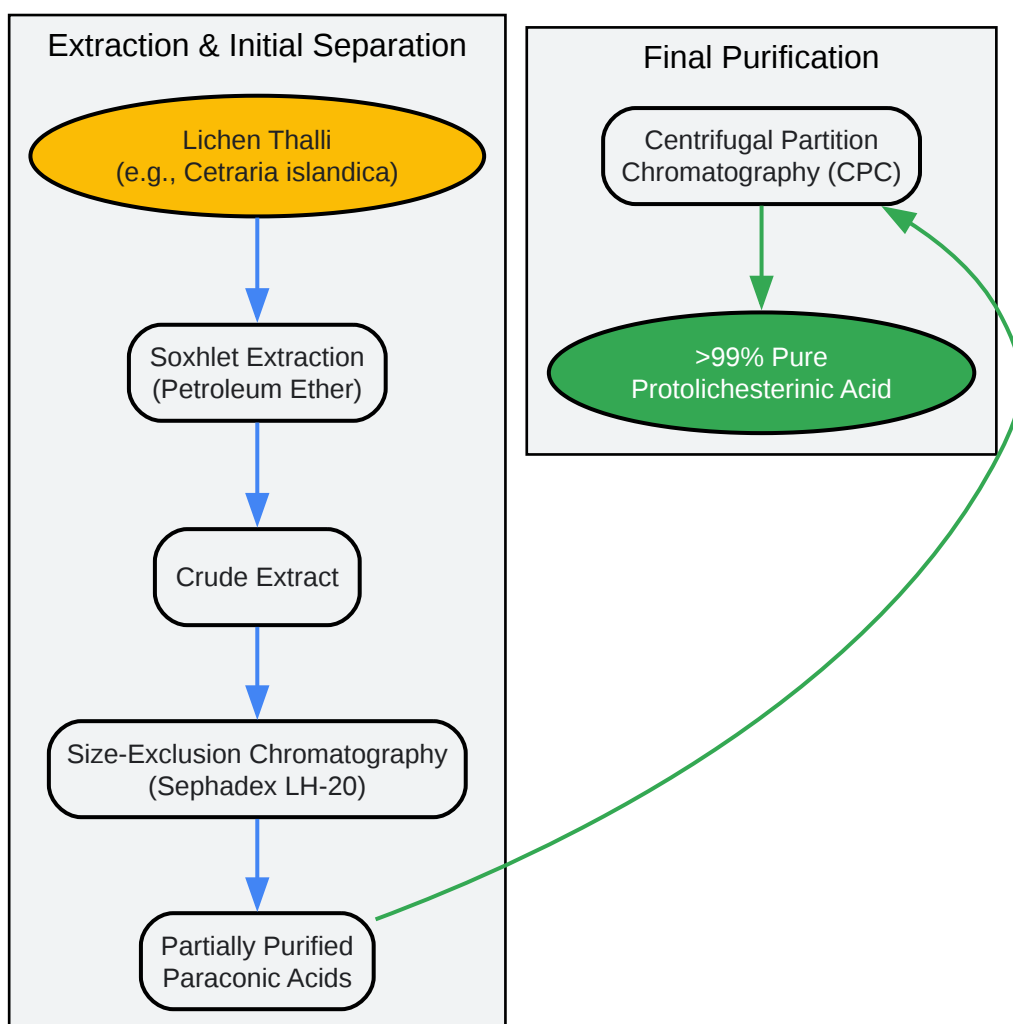
Spectroscopic Analysis

Structural elucidation and confirmation of **protolichesterinic acid** are achieved through various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are recorded using a spectrometer, typically with the sample dissolved in deuterated chloroform (CDCl_3). [14] Chemical shifts are reported in parts per million (ppm) relative to a standard.
- Infrared (IR) Spectroscopy: The IR spectrum is obtained using a Fourier-transform infrared (FTIR) spectrometer. The solid sample is typically mixed with potassium bromide (KBr) to form a pellet.[1]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS), often coupled with an electrospray ionization (ESI) source, is used to determine the exact mass and molecular formula of the compound.[14][15]

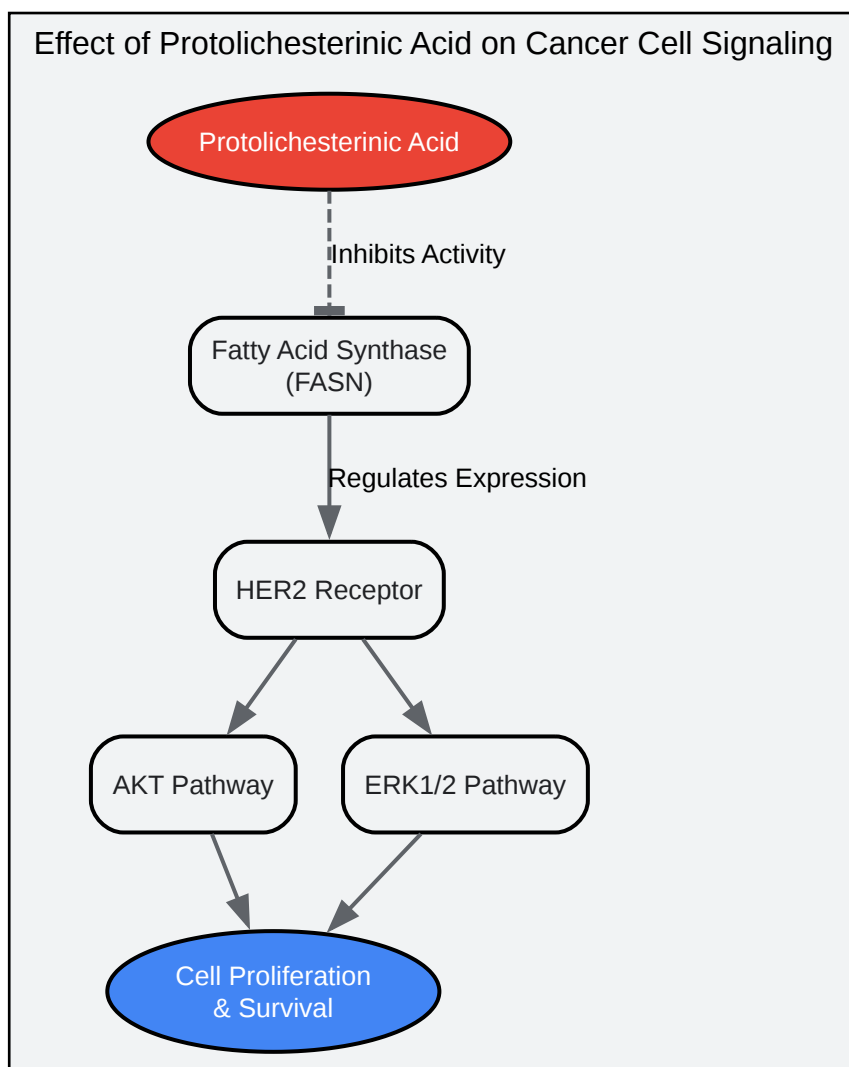
Visualizations

The following diagrams illustrate key experimental and biological concepts related to **protolichesterinic acid**.



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Caption: Workflow for the Isolation and Purification of **Protolichesterinic Acid**.



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References

- 1. Protolichesterinic acid - Wikipedia [en.wikipedia.org]
- 2. Two-step isolation of the two major paraconic acids of Cetraria islandica - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. CAS 1448-96-0: protolichesterinic acid | CymitQuimica [cymitquimica.com]
- 4. protolichesterinic acid | 1448-96-0 [chemicalbook.com]
- 5. Protolichesterinic Acid | C19H32O4 | CID 468953 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 7. Protolichesterinic Acid | CymitQuimica [cymitquimica.com]
- 8. d-nb.info [d-nb.info]
- 9. chem.ucalgary.ca [chem.ucalgary.ca]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. davjalandhar.com [davjalandhar.com]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. thinksrs.com [thinksrs.com]
- 14. researchgate.net [researchgate.net]
- 15. scielo.br [scielo.br]
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